# Application Note & Protocol: Spectrophotometric Quantification of Reactive Black 39 in Solution

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Reactive Black 39* |
| *Cat. No.:* | *B12373802* |

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## Introduction

**Reactive Black 39** is a double azo dye used in the textile industry.[1] Azo dyes represent the largest class of synthetic dyes and are characterized by the presence of one or more azo groups (-N=N-).[2] Accurate quantification of such dyes in solutions is crucial for various applications, including quality control in dyeing processes, wastewater analysis, and toxicological studies. Ultraviolet-Visible (UV-Vis) spectrophotometry is a simple, rapid, and cost-effective analytical technique widely used for the quantitative analysis of colored compounds like **Reactive Black 39**.[3] This method is based on the Beer-Lambert Law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light passing through the solution.

This application note provides a detailed protocol for the quantification of **Reactive Black 39** in aqueous solutions using UV-Vis spectrophotometry. It covers the determination of the maximum absorption wavelength (λmax), the preparation of a calibration curve, and the quantification of the dye in an unknown sample.

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## Principle

The quantification of **Reactive Black 39** is achieved by measuring the absorbance of the solution at its maximum absorption wavelength (λmax). The λmax is the wavelength in the absorption spectrum where the substance has its highest absorbance. For reactive black dyes, this is typically in the visible range of 597-600 nm.[2][4] By constructing a calibration curve of absorbance versus a series of known concentrations of the dye, the concentration of an unknown sample can be determined by measuring its absorbance and interpolating the concentration from the calibration curve.

## Materials and Apparatus

- Reagents:
  - **Reactive Black 39** (powder)
  - Deionized water (for solution preparation)
- Apparatus:
  - UV-Vis Spectrophotometer (capable of scanning from at least 400 nm to 700 nm)
  - Quartz or glass cuvettes (1 cm path length)
  - Analytical balance
  - Volumetric flasks (e.g., 100 mL, 50 mL, 25 mL, 10 mL)
  - Pipettes (various sizes)
  - Beakers

## Experimental Protocols

1. Preparation of Standard Solutions

- Stock Solution (e.g., 100 mg/L):
  - Accurately weigh 10.0 mg of **Reactive Black 39** powder using an analytical balance.

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- Transfer the powder to a 100 mL volumetric flask.
- Add a small amount of deionized water to dissolve the dye.
- Once dissolved, fill the flask to the mark with deionized water.
- Stopper the flask and invert it several times to ensure a homogeneous solution.

- Working Standard Solutions:
  - Prepare a series of working standard solutions by diluting the stock solution. For example, to prepare 10 mg/L, 20 mg/L, 30 mg/L, 40 mg/L, and 50 mg/L standards in 25 mL volumetric flasks:
    - Pipette 2.5 mL, 5.0 mL, 7.5 mL, 10.0 mL, and 12.5 mL of the 100 mg/L stock solution into separate 25 mL volumetric flasks.
    - Dilute each flask to the mark with deionized water.
    - Mix each solution thoroughly.

2. Determination of Maximum Absorption Wavelength (λmax)

- Turn on the UV-Vis spectrophotometer and allow it to warm up as per the manufacturer's instructions.
- Use deionized water as the blank to zero the spectrophotometer.
- Take one of the working standard solutions (e.g., 20 mg/L) and fill a cuvette.
- Place the cuvette in the spectrophotometer.
- Scan the absorbance of the solution over a wavelength range of 400 nm to 700 nm.
- The wavelength at which the highest absorbance is recorded is the λmax. For reactive black dyes, this is expected to be around 597-600 nm.[2][4]

3. Generation of a Calibration Curve

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- Set the spectrophotometer to the determined λmax.
- Zero the instrument using a deionized water blank.
- Measure the absorbance of each of the prepared working standard solutions (from lowest to highest concentration).
- Record the absorbance for each concentration.
- Plot a graph of absorbance (y-axis) versus concentration (x-axis).
- Perform a linear regression analysis on the data points. The resulting equation will be in the form of y = mx + c, where 'y' is the absorbance, 'm' is the slope, 'x' is the concentration, and 'c' is the y-intercept. The correlation coefficient ($R^2$) should be close to 1 (ideally > 0.999) for a good linear fit.

4. Quantification of an Unknown Sample

- If necessary, dilute the unknown sample so that its absorbance falls within the range of the calibration curve.
- Measure the absorbance of the unknown sample at the λmax.
- Using the equation of the calibration curve (y = mx + c), calculate the concentration of the unknown sample:
  - Concentration (x) = (Absorbance (y) - c) / m
- If the sample was diluted, multiply the calculated concentration by the dilution factor to obtain the concentration of the original, undiluted sample.

# Data Presentation

Table 1: Quantitative Data for Spectrophotometric Analysis of **Reactive Black 39**

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| Parameter | Value | Notes |
|---|---|---|
| Maximum Wavelength (λmax) | ~597 - 600 nm | Determined by scanning a standard solution. This value should be experimentally verified. |
| Linearity Range | Typically 1 - 50 mg/L | This range should be established during method validation to ensure a linear relationship between absorbance and concentration with an $R^2 > 0.999$. |
| Correlation Coefficient ($R^2$) | > 0.999 | Indicates the goodness of fit for the linear regression of the calibration curve. |
| Molar Absorptivity (ε) | To be determined experimentally | Can be calculated from the slope of the calibration curve (if concentration is in mol/L) and the path length (1 cm) according to the Beer-Lambert Law ($A = \varepsilon cl$). |
| Limit of Detection (LOD) | To be determined experimentally | The lowest concentration of the analyte that can be reliably detected. Can be estimated as 3.3 * (standard deviation of the blank / slope of the calibration curve). |
| Limit of Quantification (LOQ) | To be determined experimentally | The lowest concentration of the analyte that can be quantitatively determined with acceptable precision and accuracy. Can be estimated as 10 * (standard deviation of the blank / slope of the calibration curve). |

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# Mandatory Visualization




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Caption: Experimental workflow for the spectrophotometric quantification of **Reactive Black 39**.

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